

A Technical Guide to the Boiling Point of Methyl Thiocyanate

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Compound of Interest

Compound Name: Methyl thiocyanate

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This technical guide provides an in-depth overview of the physical properties of **methyl thiocyanate**, with a primary focus on its boiling point. It includes a compilation of reported boiling point data, detailed experimental protocols for its determination, and visualizations of the experimental workflows.

Core Physical Properties of Methyl Thiocyanate

Methyl thiocyanate (CH_3SCN) is a colorless liquid with an onion-like odor.^{[1][2]} It is a volatile and flammable organic compound.^{[3][4][5]}

Quantitative Data Summary

The boiling point of **methyl thiocyanate** has been reported in various sources. The table below summarizes these findings, primarily at standard atmospheric pressure.

Boiling Point (°C)	Pressure (mmHg)	Reference(s)
130.5	756	[6]
131	760	[7][8][9]
132	760	[2]
132-133	760	[10]
132.9	760	[11]
130-133	760	[1][12]

Experimental Protocols for Boiling Point Determination

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure.[7] For a volatile organic compound like **methyl thiocyanate**, several standard laboratory methods are employed for accurate boiling point determination. The following protocols describe common techniques used to obtain the data presented above.

Distillation Method (ASTM D1078)

This method is suitable for determining the boiling range of volatile organic liquids and provides a boiling point value as the temperature at which the liquid-vapor equilibrium is established at a given pressure.[5][9][12][13]

Apparatus:

- Distillation flask
- Condenser
- Adapter
- Receiving graduate cylinder
- Thermometer (calibrated)

- Heating mantle or oil bath
- Boiling chips or a magnetic stirrer

Procedure:

- A measured volume of **methyl thiocyanate** (typically 100 mL) is placed in the distillation flask along with a few boiling chips to ensure smooth boiling.
- The apparatus is assembled as shown in the workflow diagram below. The thermometer bulb is positioned so that its top is level with the bottom of the side arm of the flask.
- Cooling water is circulated through the condenser.
- The flask is heated gently. The heating rate is adjusted so that the first drop of condensate falls from the condenser into the receiving cylinder at a specified rate (e.g., 4-5 mL per minute).
- The temperature at which the first drop of distillate falls is recorded as the initial boiling point.
- The temperature is continuously monitored as the distillation proceeds. The temperature that is maintained consistently during the distillation of the bulk of the liquid is recorded as the boiling point of the sample.
- The barometric pressure is recorded at the time of the experiment to allow for corrections to the boiling point at standard pressure.

Thiele Tube Method (Capillary Method)

This micro-scale method is advantageous when only a small amount of the substance is available.^{[1][7][10][11]}

Apparatus:

- Thiele tube
- Mineral oil

- Thermometer (calibrated)
- Small test tube (e.g., Durham tube)
- Capillary tube (sealed at one end)
- Rubber band or wire for attachment

Procedure:

- A small amount of **methyl thiocyanate** (a few drops) is placed into the small test tube.
- A capillary tube, sealed at one end, is inverted and placed into the test tube containing the sample.
- The test tube is attached to a thermometer using a rubber band, ensuring the sample is level with the thermometer bulb.
- The thermometer and test tube assembly are placed in a Thiele tube containing mineral oil, ensuring the sample is immersed in the oil.
- The side arm of the Thiele tube is heated gently and evenly. This design allows for the circulation of the heating oil.
- As the temperature rises, air trapped in the capillary tube will be expelled, seen as a slow stream of bubbles.
- Upon further heating, the vapor pressure of the **methyl thiocyanate** will increase, and a rapid and continuous stream of bubbles will emerge from the capillary tube.
- The heat source is then removed, and the apparatus is allowed to cool slowly.
- The stream of bubbles will slow down and stop. The boiling point is the temperature at which the liquid just begins to enter the capillary tube. This occurs when the vapor pressure inside the capillary equals the external atmospheric pressure.

Ebulliometer Method

An ebulliometer is a specialized instrument designed for the precise measurement of boiling points.[8][14][15] It is particularly useful for determining the alcohol content of solutions but can be used for pure substances as well.

Apparatus:

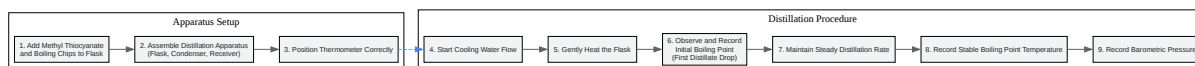
- Ebulliometer (e.g., Świątosławski type)
- Boiler
- Cottrell pumps
- Thermowell
- Condenser
- Precision thermometer

Procedure:

- The ebulliometer is first calibrated by determining the boiling point of a pure solvent (e.g., water) to account for the current atmospheric pressure.
- The boiler is filled with the sample of **methyl thiocyanate**.
- The liquid is heated to its boiling point. The design of the ebulliometer, often incorporating Cottrell pumps, ensures that the thermometer is bathed in a continuous stream of vapor and liquid in equilibrium, preventing superheating and ensuring a highly accurate temperature measurement.
- The temperature is recorded when it stabilizes. This stable temperature is the boiling point of the **methyl thiocyanate** at the prevailing atmospheric pressure.

Visualizations

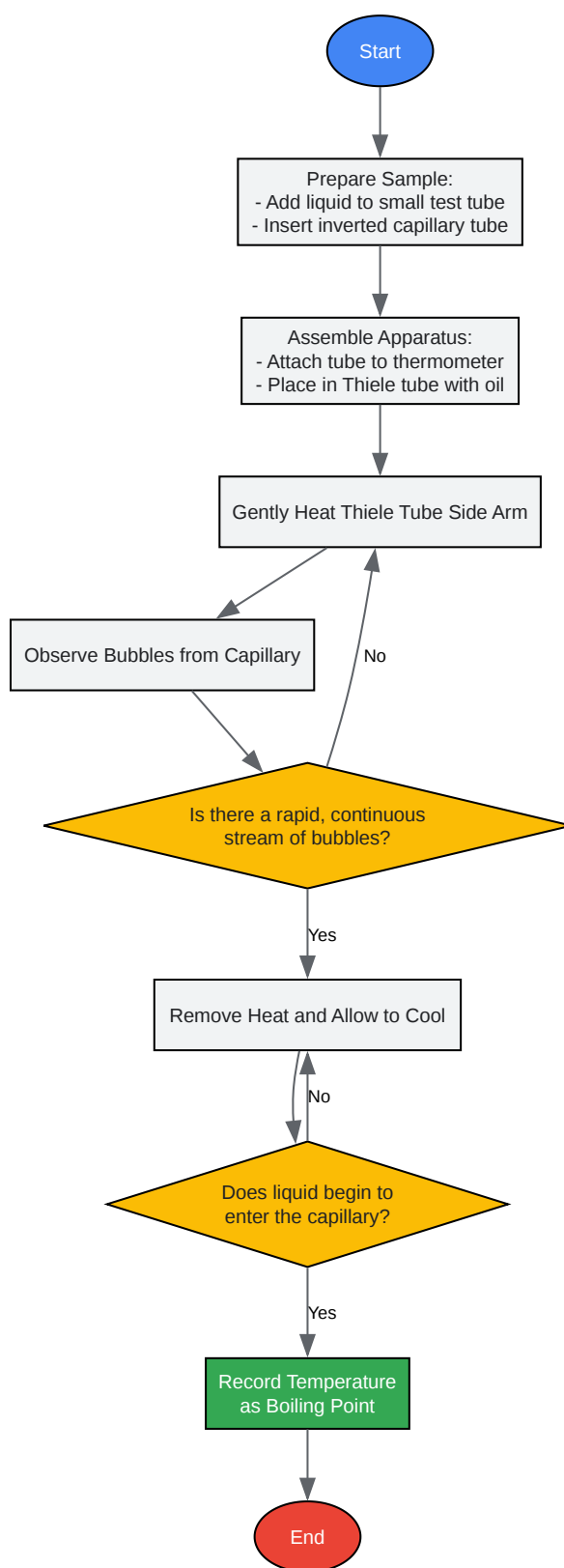
Experimental Workflow for Distillation



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Caption: Workflow for Boiling Point Determination by Distillation.

Logical Flow for Thiele Tube Method



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Caption: Logical Flowchart for the Thiele Tube Method.

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